

Triricinolein CAS number and synonyms

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An In-Depth Technical Guide to Triricinolein

Introduction

Triricinolein, the primary triglyceride component of castor oil, is a versatile and significant biomolecule with a broad spectrum of applications across the pharmaceutical, cosmetic, and industrial sectors.[1][2] It is formed through the esterification of glycerol with three molecules of ricinoleic acid.[1] This guide provides a comprehensive overview of **Triricinolein**, focusing on its chemical identity, physicochemical properties, biological activities, and applications relevant to researchers and drug development professionals.

Chemical Identification and Synonyms

The unambiguous identification of a chemical entity is paramount in scientific research and development. **Triricinolein** is registered under the Chemical Abstracts Service (CAS) with a primary identifier. However, it is also known by several synonyms and alternative registration numbers.



Identifier Type	Value
Primary CAS Number	2540-54-7[1][2][3][4]
Alternative CAS Number	15505-14-3[1]
IUPAC Name	2,3-bis[[(Z,12R)-12-hydroxyoctadec-9-enoyl]oxy]propyl (Z,12R)-12-hydroxyoctadec-9-enoate[1][5]
FDA UNII	NZ59BAU9ZN[2][6]
EC Number	219-817-0[6]
InChI Key	ZEMPKEQAKRGZGQ-VBJOUPRGSA-N[1]

Common Synonyms:

- Glyceryl triricinoleate[1][2][5][7]
- Glycerol triricinoleate[4][5][7]
- Ricinoleic acid triglyceride[4][5][6]
- Ricinolein[6][7]
- Tri-ricinolein[7]

Physicochemical Properties

The unique properties of **Triricinolein** are dictated by its molecular structure, specifically the presence of a hydroxyl group and a cis double bond in each of its three ricinoleic acid chains. [1]



Property	Value
Molecular Formula	C57H104O9[1][3]
Molecular Weight	933.4 g/mol [1][3]
Appearance	Colorless oil at room temperature[1]
Predicted Boiling Point	879.2 ± 65.0 °C[1]
Predicted Density	0.977 ± 0.06 g/cm ³ [1]
Monoisotopic Mass	932.768035 Da[1][5]
Polar Surface Area	139.59 Ų[7]
Rotatable Bond Count	53[7]

Biological Activities and Potential Therapeutic Applications

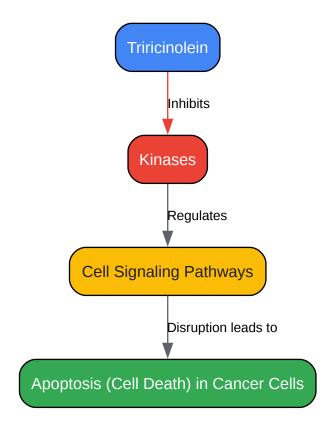
Triricinolein and its primary constituent, ricinoleic acid, exhibit a range of biological effects that are of significant interest in drug development.

- Anti-inflammatory Activity: Triricinolein has demonstrated anti-inflammatory properties,
 which are largely attributed to the ricinoleic acid component.[1]
- Gastrointestinal Effects: It is the active principle responsible for the laxative effects of castor oil, stimulating intestinal motility.[1][4][6]
- Anticancer Potential: Studies have indicated that Triricinolein possesses anticancer properties. It is suggested to function by targeting kinases, which are crucial enzymes in cell signaling pathways, thereby inducing apoptosis (programmed cell death) in cancer cells.[3]
 [8] This makes it a promising candidate for the development of novel kinase inhibitors for cancer therapy.[3][8]
- Drug Delivery Systems: The biocompatibility of castor oil, and by extension Triricinolein,
 makes it a valuable excipient in pharmaceutical formulations. It has been explored for



creating nanoparticles for targeted drug delivery, which can improve the release profiles of encapsulated drugs.[1]

Below is a logical diagram illustrating the proposed mechanism for **Triricinolein**'s potential anticancer activity.



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Caption: Proposed mechanism of **Triricinolein**-induced apoptosis in cancer cells.

Experimental Protocols and Methodologies

This section outlines methodologies relevant to the study and application of **Triricinolein**.

Lipase-Catalyzed Synthesis of Triricinolein Derivatives

The enzymatic modification of **Triricinolein** is a key process for creating novel derivatives. The following protocol is based on the lipase-catalyzed acidolysis of castor oil.

Objective: To perform a 1,3-selective acidolysis of castor oil (primarily **Triricinolein**) with 10-undecenoic acid.



Materials:

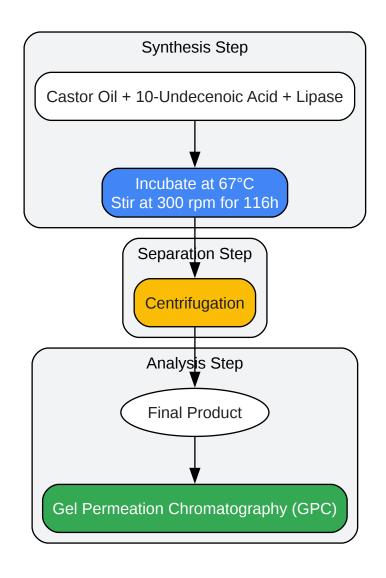
- Castor oil (>80% Triricinolein)
- 10-undecenoic acid
- Immobilized 1,3-selective lipase from Rhizomucor miehei (RML)
- 50 mL beaker
- Magnetic stirrer with heating
- Centrifuge

Procedure:

- Combine castor oil (e.g., 18.7 g, 20.0 mmol) and 10-undecenoic acid (e.g., 11.1 g, 60 mmol) in a 50 mL beaker.[9]
- Add the immobilized lipase (RML) at a concentration of 9.5% (w/w) relative to the total reactants.[9]
- Place the reaction mixture on a magnetic stirrer and heat to 67 °C.[9]
- Stir the mixture at 300 rpm for 116 hours.[9]
- Terminate the reaction by stopping the heating and stirring.
- Remove the immobilized enzyme from the product mixture by centrifugation.
- Analyze the resulting product using techniques such as Gel Permeation Chromatography (GPC) to determine molecular weight distribution.

The workflow for this synthesis and analysis is depicted below.





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Caption: Workflow for the lipase-catalyzed synthesis and analysis of **Triricinolein** derivatives.

Evaluation of Lubricant Properties

Triricinolein is a key component in the formulation of biodegradable lubricants.[1] The evaluation of these lubricants involves standardized testing.

Methodologies:

- Thermal Stability: Assessed using Thermo-gravimetric analysis (TGA).[10]
- Molecular Weight: Determined by Gel Permeation Chromatography (GPC).[10]



- Viscosity Index (VI) and Pour Point (PP): Measured according to ASTM procedures.
- Tribological Properties (Friction and Wear): Evaluated using a pin-on-disc tribometer as per ASTM G99-95a standards.[10]
- Biodegradability: Assessed using methods such as the disk diffusion method.[10]

Biosynthesis of Triricinolein

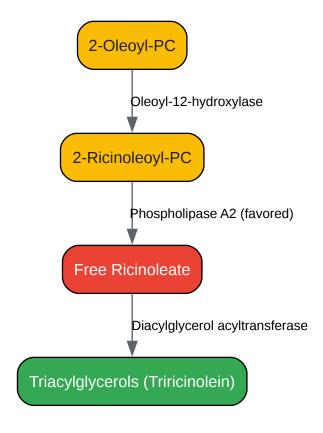
The high concentration of ricinoleic acid in castor oil is a result of a specific biosynthetic pathway within the castor bean (Ricinus communis). Understanding this pathway is crucial for potential bioengineering efforts. A study of castor microsomes elucidated the primary pathway. [11]

The proposed pathway involves the following key steps:

- The conversion of 2-oleoyl-phosphatidylcholine (PC) to 2-ricinoleoyl-PC by the enzyme oleoyl-12-hydroxylase.[11]
- The release of ricinoleate from 2-ricinoleoyl-PC.[11]
- The incorporation of ricinoleate into triacylglycerols by diacylglycerol acyltransferase, which shows a preference for ricinoleate over other fatty acids.[11]

This selective pathway ensures the high accumulation of **Triricinolein** in castor seeds.[11]





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Caption: Simplified biosynthetic pathway of **Triricinolein** in castor bean microsomes.

Conclusion

Triricinolein is a triglyceride of significant scientific and commercial interest. Its well-defined chemical identity, unique physicochemical properties derived from the ricinoleic acid structure, and diverse biological activities make it a focal point for research in pharmaceuticals, materials science, and biotechnology. The methodologies for its analysis, modification, and application are continually being refined, promising new avenues for innovation in drug delivery, biomedicine, and sustainable industrial products.

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